

Application Notes and Protocols for Di-n-dodecyl Phthalate-d4

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Compound of Interest

Compound Name: *Di-n-dodecyl Phthalate-3,4,5,6-d4*

Cat. No.: *B12401022*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Di-n-dodecyl Phthalate-d4 is the deuterium-labeled form of Di-n-dodecyl Phthalate, a plasticizer belonging to the phthalate ester family. The incorporation of four deuterium atoms on the benzene ring makes it an ideal internal standard for isotope dilution mass spectrometry. This technique allows for precise and accurate quantification of phthalates in complex matrices by correcting for analyte loss during sample preparation and instrumental analysis. Furthermore, its properties as a stable isotope tracer make it a valuable tool in metabolic and environmental fate studies. These application notes provide detailed protocols for the use of Di-n-dodecyl Phthalate-d4 in research and drug development settings.

Physicochemical Properties

A summary of the key physicochemical properties of Di-n-dodecyl Phthalate and its deuterated analog are presented below. Data for the non-deuterated form is provided for comparison.

Property	Di-n-dodecyl Phthalate	Di-n-dodecyl Phthalate-d4
Molecular Formula	C ₃₂ H ₅₄ O ₄	C ₃₂ H ₅₀ D ₄ O ₄ [1]
Molecular Weight	502.77 g/mol [2]	506.79 g/mol [1]
CAS Number	2432-90-8[2]	2708280-31-1[1]
Appearance	Clear, viscous liquid	Clear, viscous liquid
Boiling Point	Not available	Not available
Melting Point	21 - 23 °C	Not available
Flash Point	79 °C	Not available
Solubility	Insoluble in water; soluble in organic solvents.	Insoluble in water; soluble in organic solvents.
Density	0.940 g/cm ³	Not available

Experimental Protocols

General Handling and Storage

Storage: Store Di-n-dodecyl Phthalate-d4 in a tightly sealed container in a cool, dry, and well-ventilated area, away from strong oxidizing agents.

Handling: Handle in accordance with good industrial hygiene and safety practices. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Avoid contact with skin and eyes. Ensure adequate ventilation to prevent inhalation of any vapors.

Preparation of Standard Solutions

Objective: To prepare stock and working standard solutions of Di-n-dodecyl Phthalate-d4 for use as an internal standard.

Materials:

- Di-n-dodecyl Phthalate-d4

- High-purity solvent (e.g., isooctane, methanol, or ethyl acetate)
- Class A volumetric flasks
- Calibrated micropipettes

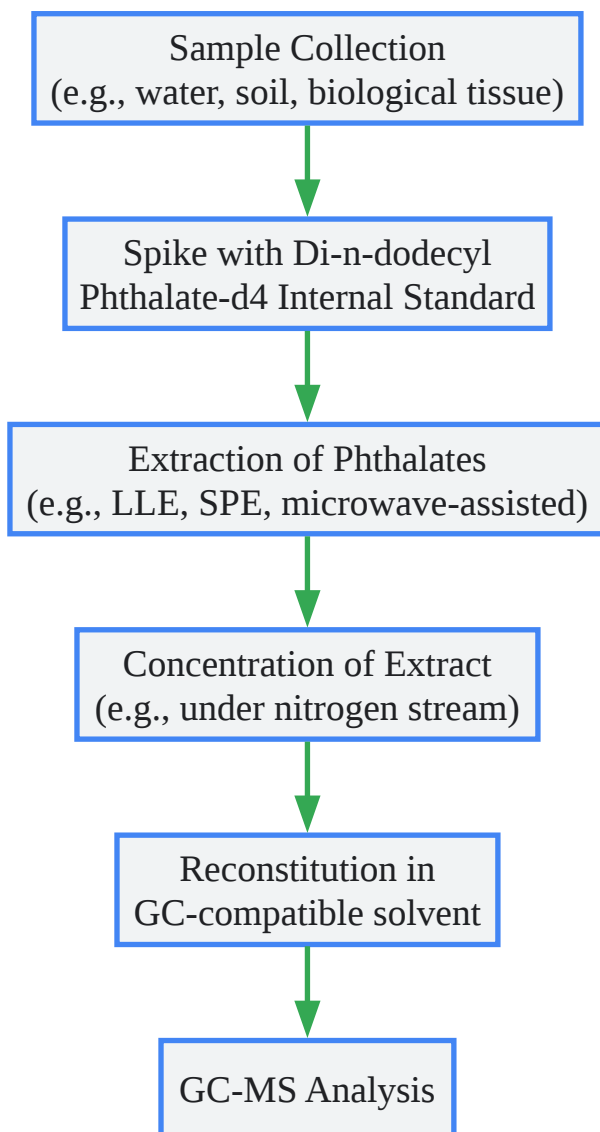
Procedure:

- Stock Solution (e.g., 100 µg/mL):
 1. Accurately weigh a precise amount of Di-n-dodecyl Phthalate-d4.
 2. Dissolve the weighed compound in a known volume of the chosen solvent in a volumetric flask to achieve the desired concentration.
- Working Standard Solutions:
 1. Perform serial dilutions of the stock solution to prepare working standards at concentrations relevant to the expected analyte levels in the samples.

Quantitative Analysis by GC-MS

Objective: To quantify Di-n-dodecyl Phthalate in a sample using Di-n-dodecyl Phthalate-d4 as an internal standard via Gas Chromatography-Mass Spectrometry (GC-MS).

Sample Preparation (General Workflow):



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Caption: General workflow for sample preparation for GC-MS analysis.

Detailed Protocol for Water Samples (Liquid-Liquid Extraction):

- Measure 500 mL of the water sample into a separatory funnel.
- Spike the sample with a known amount of Di-n-dodecyl Phthalate-d4 internal standard solution.
- Add 60 mL of a suitable organic solvent (e.g., dichloromethane).

- Shake the funnel vigorously for 2 minutes, periodically venting to release pressure.
- Allow the layers to separate and collect the organic layer.
- Repeat the extraction twice more with fresh solvent.
- Combine the organic extracts and dry over anhydrous sodium sulfate.
- Concentrate the extract to approximately 1 mL using a gentle stream of nitrogen.
- Transfer the concentrated extract to a GC vial for analysis.

GC-MS Parameters:

Parameter	Value
Gas Chromatograph	Agilent 8890 GC or equivalent
Mass Spectrometer	Agilent 5977B MS or equivalent
Column	DB-5MS (30 m x 0.25 mm, 0.25 μ m) or equivalent
Injection Mode	Splitless
Injection Volume	1 μ L
Inlet Temperature	280 $^{\circ}$ C
Oven Program	Initial 80 $^{\circ}$ C for 2 min, ramp at 8 $^{\circ}$ C/min to 210 $^{\circ}$ C (hold 5 min), then ramp at 20 $^{\circ}$ C/min to 250 $^{\circ}$ C (hold 5 min)
Carrier Gas	Helium or Hydrogen
Ionization Mode	Electron Ionization (EI)
Acquisition Mode	Selected Ion Monitoring (SIM)
Quantifier Ion (Di-n-dodecyl Phthalate)	m/z 149
Qualifier Ion(s) (Di-n-dodecyl Phthalate)	m/z 150
Quantifier Ion (Di-n-dodecyl Phthalate-d4)	m/z 153 (anticipated)
Qualifier Ion(s) (Di-n-dodecyl Phthalate-d4)	m/z 154 (anticipated)

Quantitative Analysis by LC-MS/MS

Objective: To quantify Di-n-dodecyl Phthalate in a sample using Di-n-dodecyl Phthalate-d4 as an internal standard via Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Sample Preparation: Sample preparation workflows are similar to those for GC-MS, with the final reconstitution in a solvent compatible with the LC mobile phase.

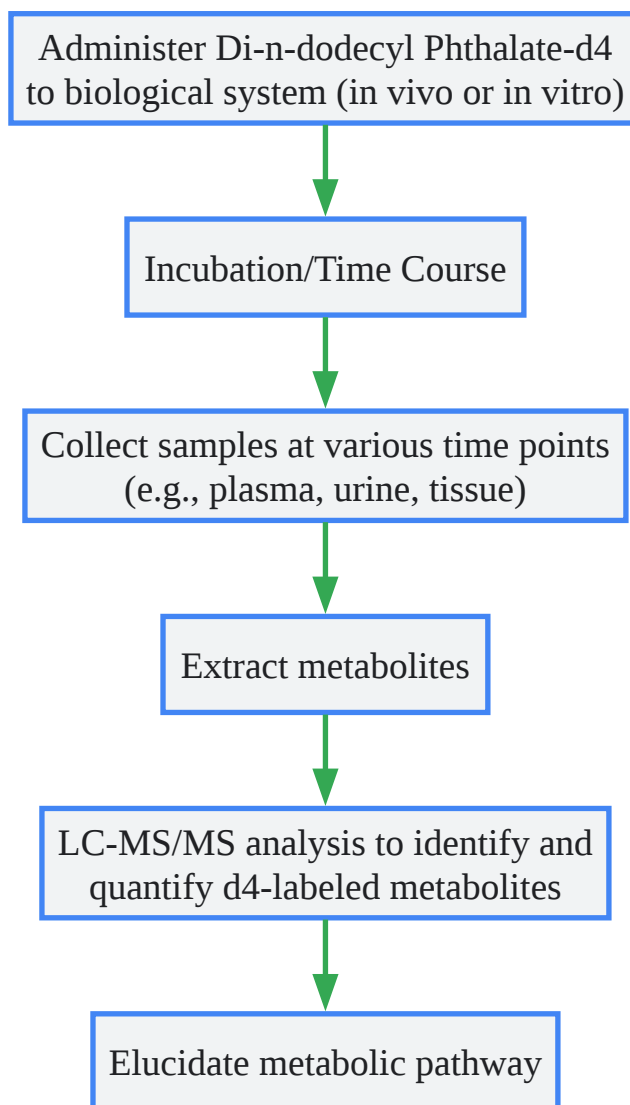
LC-MS/MS Parameters:

Parameter	Value
Liquid Chromatograph	Agilent 1260 RRLC or equivalent
Mass Spectrometer	Agilent 6400 Series Triple Quadrupole or equivalent
Column	C18 column (e.g., 100 x 2.1 mm, 2.7 μ m)
Mobile Phase A	Water with 10 mM ammonium acetate
Mobile Phase B	Methanol
Gradient	Start at 50% B, gradient to 98% B
Flow Rate	0.5 mL/min
Injection Volume	5 μ L
Ionization Mode	Electrospray Ionization (ESI), Positive
Acquisition Mode	Multiple Reaction Monitoring (MRM)
Precursor Ion (Di-n-dodecyl Phthalate)	$[M+H]^+$ (m/z 503.4)
Product Ions (Di-n-dodecyl Phthalate)	e.g., m/z 149, 317, 316
Precursor Ion (Di-n-dodecyl Phthalate-d4)	$[M+H]^+$ (m/z 507.4)
Product Ions (Di-n-dodecyl Phthalate-d4)	To be determined empirically, expected shift of +4 Da for fragments containing the benzene ring.

Application in Metabolic Pathway Studies

Di-n-dodecyl Phthalate-d4 can be used as a tracer to investigate the metabolic fate of Di-n-dodecyl Phthalate in biological systems. Phthalate diesters are known to be metabolized via hydrolysis to their corresponding monoesters, which can be further metabolized.^[3]

Workflow for a Metabolic Tracer Study:



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Caption: Workflow for a metabolic tracer study using Di-n-dodecyl Phthalate-d4.

By tracking the appearance of deuterated metabolites over time, researchers can determine the rate of metabolic conversion and identify the major metabolic pathways.

Safety Information

A specific Material Safety Data Sheet (MSDS) for Di-n-dodecyl Phthalate-d4 is not readily available. However, based on the MSDS for the non-deuterated form, the following precautions should be taken. The primary hazard difference is the isotopic labeling, which does not significantly alter the chemical reactivity or toxicity.

- Health Hazards: May cause skin and eye irritation upon contact. Ingestion and inhalation should be avoided.
- Fire Hazards: Combustible liquid. Keep away from open flames, hot surfaces, and sources of ignition.
- First Aid:
 - Skin Contact: Wash off immediately with plenty of water.
 - Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.
 - Ingestion: Clean mouth with water and drink plenty of water afterwards.
 - Inhalation: Move to fresh air.
 - In all cases of exposure, seek medical attention if symptoms persist.
- Disposal: Dispose of contents/container to an approved waste disposal plant.

Disclaimer: This information is intended for research use only and is not a substitute for a comprehensive safety assessment. Always consult the most up-to-date Safety Data Sheet for the specific product being used.

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